

Application Note: Identification of Butyl Phthalyl Butyl Glycolate in Materials by FTIR Spectroscopy

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Compound of Interest

Compound Name: *Butyl phthalyl butyl glycolate*

Cat. No.: *B167150*

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Abstract

This application note details the use of Fourier Transform Infrared (FTIR) spectroscopy for the rapid and reliable identification of **Butyl Phthalyl Butyl Glycolate** (BPBG), a common plasticizer, in various materials. The primary analytical technique discussed is Attenuated Total Reflectance (ATR)-FTIR, which allows for the direct analysis of solid and liquid samples with minimal preparation. Characteristic vibrational modes of BPBG are identified and presented. A standardized protocol for sample analysis, from preparation to spectral interpretation, is provided to ensure accurate and reproducible results. This method is suitable for quality control, material verification, and research applications in the polymer, pharmaceutical, and consumer goods industries.

Introduction

Butyl Phthalyl Butyl Glycolate (BPBG) is an ester compound widely used as a plasticizer to enhance the flexibility and durability of polymeric materials. Its presence and concentration are critical to the final properties of the material. Regulatory standards and quality control measures often necessitate the verification of its presence or absence.[\[1\]](#)

FTIR spectroscopy is a powerful, non-destructive analytical technique ideal for identifying organic compounds.^[2] It works by measuring the absorption of infrared radiation by a sample, which excites molecular vibrations. The resulting spectrum provides a unique "fingerprint" of the material's chemical structure.^[2] This application note provides a comprehensive guide for using FTIR, specifically the ATR technique, to identify BPBG.

Principle of FTIR Spectroscopy

Infrared radiation is passed through a sample. The molecules in the sample absorb radiation at specific frequencies that correspond to the vibrational frequencies of their chemical bonds. By analyzing the transmitted or reflected light, an infrared spectrum is generated. Key functional groups, such as the carbonyl (C=O) of the ester and phthalate groups, and the C-O bonds in BPBG, have characteristic, strong absorption bands in the mid-infrared region (4000-400 cm^{-1}), making FTIR an excellent tool for its identification.

Attenuated Total Reflectance (ATR) is a sampling technique where the IR beam is directed into a crystal with a high refractive index. The sample is brought into direct contact with this crystal. The IR beam reflects internally, creating an evanescent wave that penetrates a small distance into the sample. This interaction allows for the analysis of samples with little to no preparation.^{[3][4]}

Apparatus and Materials

- FTIR Spectrometer: A benchtop FTIR spectrometer equipped with a Deuterated Triglycine Sulfate (DTGS) detector is suitable for this application.
- ATR Accessory: A single-reflection diamond ATR accessory is recommended for its durability and broad applicability.
- Software: Instrument control and data analysis software.
- Reference Standard: Pure **Butyl Phthalyl Butyl Glycolate** (CAS No. 85-70-1).
- Solvents (for cleaning): Isopropanol, Methanol.
- Wipes: Lint-free laboratory wipes.

Characteristic FTIR Absorption Bands of Butyl Phthalyl Butyl Glycolate

The identification of BPBG is based on the presence of its characteristic absorption bands. While a specific spectrum for BPBG was not found in the search results, the characteristic peaks can be inferred from the functional groups present in its structure (an aromatic phthalate ester and an aliphatic ester). Phthalates, in general, exhibit very strong absorptions from the carbonyl (C=O) and ester (C-O) groups.

Table 1: Expected Characteristic FTIR Peaks for **Butyl Phthalyl Butyl Glycolate** (BPBG)

Wavenumber Range (cm ⁻¹)	Functional Group	Vibrational Mode	Intensity
~2960-2870	C-H (Alkyl)	Stretching	Medium
~1735-1720	C=O (Ester, Carbonyl)	Stretching	Very Strong
~1600-1580 & ~1475-1450	C=C (Aromatic Ring)	Ring Stretching	Medium
~1280-1240	C-O (Aromatic Ester)	Asymmetric Stretching	Strong
~1140-1070	C-O (Aliphatic Ester)	Symmetric Stretching	Strong
~745-700	C-H (Aromatic)	Out-of-plane Bending	Strong

Note: These are expected ranges. The exact peak positions should be confirmed by running a spectrum of a pure BPBG reference standard.

Experimental Protocols

This protocol is designed for analyzing solid samples such as plastic pellets, films, or finished parts.

- Instrument Preparation:
 - Ensure the FTIR spectrometer and ATR accessory are powered on and have been allowed to stabilize.

- Clean the ATR crystal surface thoroughly with isopropanol using a lint-free wipe and allow it to dry completely.
- Background Collection:
 - Collect a background spectrum with the clean, empty ATR crystal. This will account for atmospheric (CO₂, H₂O) and instrument-related absorptions. Set the data acquisition parameters to 16 scans at a resolution of 4 cm⁻¹.
- Sample Placement:
 - Place the solid sample directly onto the diamond ATR crystal.
 - Apply consistent pressure using the ATR's pressure clamp to ensure firm and uniform contact between the sample and the crystal.^[3] Poor contact will result in a weak spectrum.
- Data Acquisition:
 - Acquire the sample spectrum using the same parameters as the background scan (16 scans, 4 cm⁻¹ resolution).
- Data Processing and Analysis:
 - The software will automatically ratio the sample spectrum against the background spectrum to produce an absorbance spectrum.
 - Perform an ATR correction if necessary, as this corrects for the wavelength-dependent depth of penetration of the evanescent wave.
 - Compare the resulting sample spectrum to the reference spectrum of pure BPBG. Identify the characteristic peaks as listed in Table 1. A high degree of correlation between the sample and reference spectra confirms the presence of BPBG.

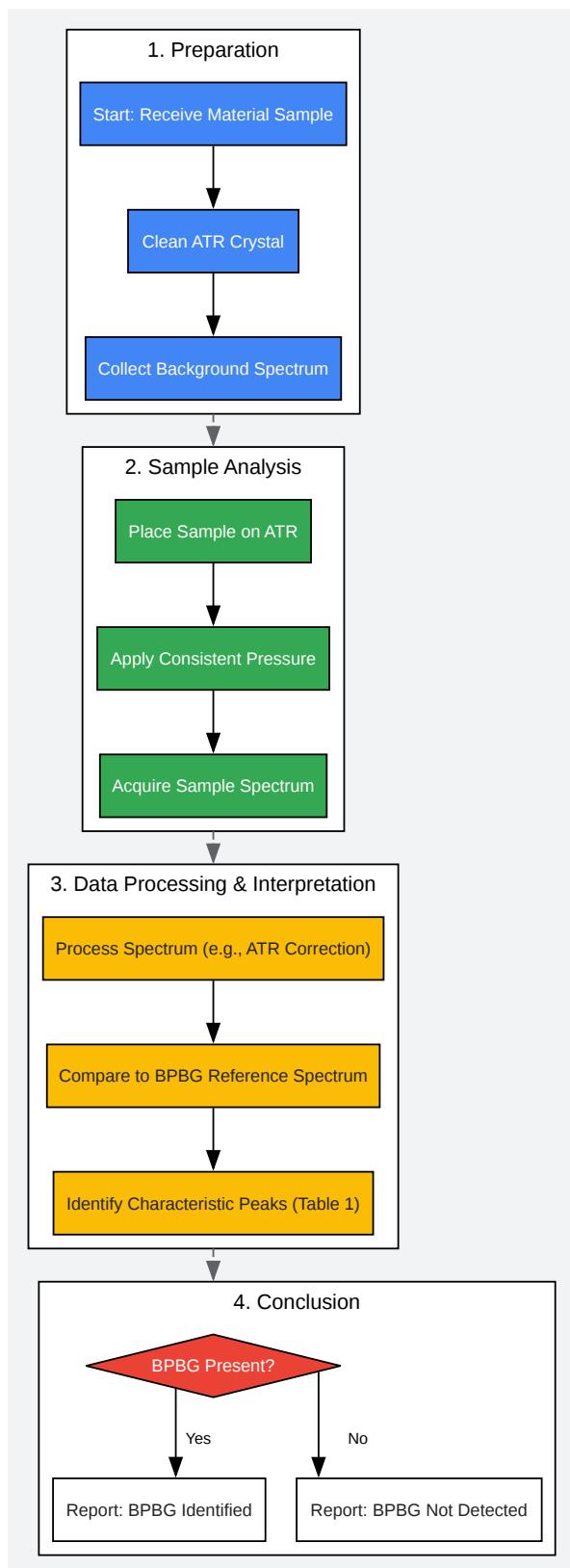
This protocol is suitable for viscous liquids, gels, or pastes.

- Instrument Preparation & Background:

- Follow steps 1 and 2 from Protocol 5.1.
- Sample Placement:
 - Place a small drop of the liquid or semi-solid sample onto the center of the ATR crystal, ensuring the crystal surface is fully covered.
- Data Acquisition:
 - Acquire the sample spectrum using the same parameters as the background scan.
- Cleaning and Analysis:
 - After analysis, clean the ATR crystal thoroughly using an appropriate solvent (e.g., isopropanol) and lint-free wipes.
 - Process and analyze the spectrum as described in step 5 of Protocol 5.1.

Visualization of Experimental Workflow

The logical flow of the experimental procedure for identifying BPBG in a material sample is outlined below.



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Caption: Workflow for BPBG identification using ATR-FTIR.

Conclusion

FTIR spectroscopy, particularly with an ATR accessory, provides a rapid, simple, and effective method for the identification of **Butyl Phthalyl Butyl Glycolate** in a wide range of materials.^[1] ^[5] The technique requires minimal sample preparation and delivers results in minutes, making it an invaluable tool for quality assurance and research. By following the detailed protocols and referencing the characteristic spectral data, researchers and scientists can confidently identify the presence of BPBG in their samples.

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To cite this document: BenchChem. [Application Note: Identification of Butyl Phthalyl Butyl Glycolate in Materials by FTIR Spectroscopy]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b167150#ftir-spectroscopy-for-identification-of-butyl-phthalyl-butyl-glycolate-in-materials>

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